

A Spectroscopic Comparison of Methallyl Alcohol and Its Isomers

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Compound of Interest

Compound Name: *Methallyl alcohol*

Cat. No.: *B149260*

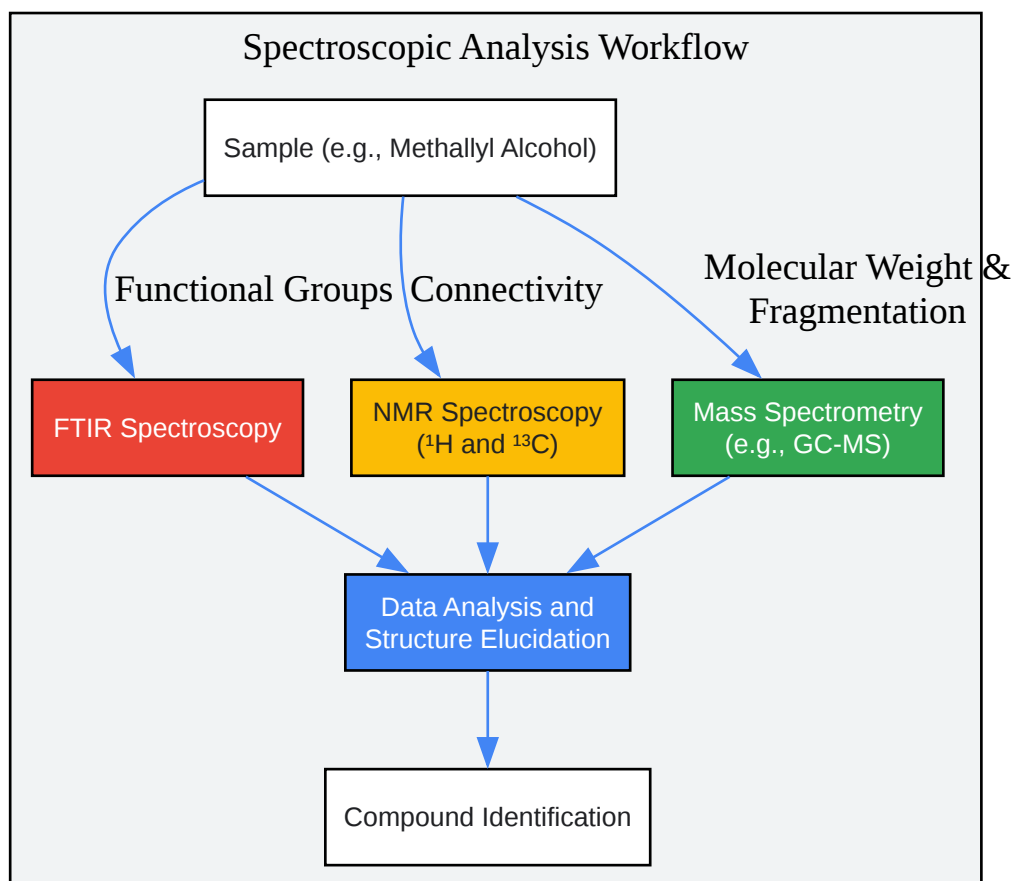
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of **methallyl alcohol** and its primary isomers, cis- and trans-crotyl alcohol. Understanding the distinct spectral characteristics of these C₄H₈O isomers is crucial for their unambiguous identification in various research and development settings. The comparison is based on experimental data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Structural Isomers Overview

Methallyl alcohol (2-methylprop-2-en-1-ol), trans-crotyl alcohol ((E)-but-2-en-1-ol), and cis-crotyl alcohol ((Z)-but-2-en-1-ol) are structural isomers. Their distinct structures give rise to unique spectroscopic fingerprints.



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